

Stability and Storage of 3,4-Dibromohex-3-ene: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dibromohex-3-ene

CAS No.: 49677-02-3

Cat. No.: B14656553

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited specific stability and storage data for **3,4-Dibromohex-3-ene** is publicly available. The following guide is based on the general chemical properties of vinylic dibromides and organohalogen compounds, supplemented by established best practices for chemical storage and stability testing. It is intended to serve as a foundational resource and should be augmented with in-house stability studies for any critical applications.

Introduction

3,4-Dibromohex-3-ene is a halogenated alkene of interest in synthetic organic chemistry. As with many organobromine compounds, its stability is a critical factor for ensuring the integrity of research and development activities, as well as for maintaining safety in the laboratory. This technical guide provides an in-depth overview of the presumed stability profile of **3,4-Dibromohex-3-ene**, recommended storage conditions, and a general protocol for conducting stability assessments.

Chemical Profile

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ Br ₂	[1]
Molecular Weight	241.95 g/mol	[1]
Structure	CCC(Br)=C(Br)CC	[1]
Appearance	Not specified (likely a liquid or low-melting solid)	
Synonyms	3,4-dibromo-3-hexene	[1][2]

Inferred Stability Profile

While specific studies on the decomposition pathways of **3,4-Dibromohex-3-ene** are not readily available, its structure as a vicinal dibromoalkene suggests potential degradation routes based on general organic chemistry principles.

Potential Decomposition Pathways:

- **Dehydrobromination:** In the presence of bases, vicinal dihalides can undergo elimination reactions to form alkynes or dienes. This process involves the removal of a hydrogen atom and a bromine atom from adjacent carbons.
- **Oxidation:** The double bond in **3,4-Dibromohex-3-ene** is susceptible to oxidation, which can be initiated by air (autoxidation) or other oxidizing agents. This could lead to the formation of epoxides, diols, or cleavage of the carbon-carbon double bond.
- **Radical Reactions:** Exposure to light, particularly UV radiation, or high temperatures can initiate free-radical chain reactions, leading to polymerization or the formation of various degradation products.
- **Hydrolysis:** Although generally less reactive than alkyl halides, the C-Br bond may undergo slow hydrolysis in the presence of water, especially at elevated temperatures or non-neutral pH, to produce corresponding alcohols and hydrobromic acid. The generation of acidic byproducts can further catalyze degradation.

Factors Influencing Stability:

- Temperature: Higher temperatures will accelerate the rates of all potential degradation reactions.
- Light: Exposure to light, especially UV light, can promote radical-mediated decomposition.
- Oxygen: The presence of oxygen can lead to oxidative degradation of the double bond.
- pH: Acidic or basic conditions can promote hydrolysis and dehydrobromination, respectively.
- Presence of Metals: Certain metals can catalyze decomposition reactions.

Recommended Storage and Handling Conditions

To mitigate the potential for degradation, the following storage and handling conditions are recommended.

Recommended Storage Conditions:

Parameter	Recommendation	Rationale
Temperature	2-8 °C (Refrigerated)	To minimize the rate of potential decomposition reactions.
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)	To prevent oxidation by atmospheric oxygen.
Light	Protect from light (Amber vial/container)	To prevent light-induced radical degradation.
Container	Tightly sealed, compatible material (e.g., glass, PTFE-lined cap)	To prevent exposure to moisture and air. Avoid metal containers which can be corroded by acidic byproducts.
Incompatibilities	Strong bases, strong oxidizing agents, reactive metals	To prevent chemical reactions such as dehydrohalogenation and oxidation.

Handling Precautions:

- Handle **3,4-Dibromohex-3-ene** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Use clean, dry equipment to prevent contamination and introduction of moisture.
- Upon opening, blanket the container with an inert gas before re-sealing if it is to be stored for an extended period.

Experimental Protocol: General Stability

Assessment

The following is a generic protocol for assessing the stability of **3,4-Dibromohex-3-ene**. This should be adapted based on the specific analytical capabilities and the intended use of the compound.

Objective: To evaluate the stability of **3,4-Dibromohex-3-ene** under various environmental conditions over a defined period.

Materials:

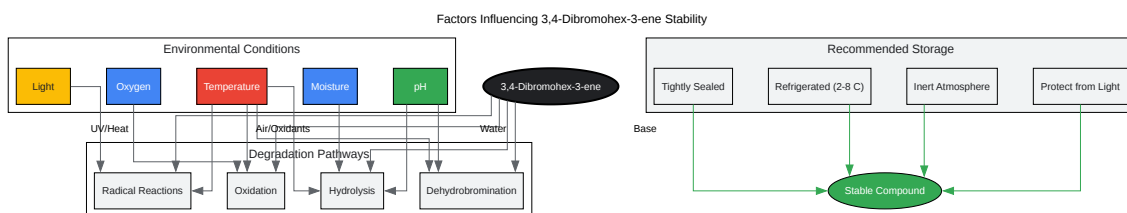
- **3,4-Dibromohex-3-ene** (minimum of three batches, if available)
- Inert gas (Argon or Nitrogen)
- Amber glass vials with PTFE-lined screw caps
- Stability chambers or ovens capable of maintaining specified temperature and humidity
- Analytical instrumentation for purity assessment (e.g., GC-MS, HPLC-UV, NMR)

Methodology:

- Initial Characterization (T=0):
 - Perform a complete analysis of the initial material from each batch.
 - Tests should include:
 - Appearance (visual inspection for color and clarity)
 - Purity assay (e.g., by GC peak area percent)
 - Identification of any impurities (e.g., by MS or NMR)
 - Moisture content (e.g., by Karl Fischer titration)
- Sample Preparation and Storage:
 - Aliquot the material into amber glass vials under an inert atmosphere.
 - Tightly seal the vials.
 - Place the vials in stability chambers under the following conditions (ICH guidelines can be used as a reference):
 - Long-term: 25°C / 60% RH (or 2-8°C if the compound is known to be heat-sensitive)
 - Accelerated: 40°C / 75% RH
 - Photostability: As per ICH Q1B guidelines (exposure to a combination of visible and UV light)
- Time Points for Testing:
 - Accelerated: 0, 1, 3, and 6 months
 - Long-term: 0, 3, 6, 9, 12, 18, 24 months
 - Photostability: After the defined exposure period
- Analysis at Each Time Point:

- At each time point, remove a set of vials from each storage condition.
- Allow the vials to equilibrate to room temperature before opening.
- Perform the same analytical tests as in the initial characterization.
- Carefully document any changes in appearance, purity, and the profile of degradation products.
- Data Evaluation:
 - Tabulate the results for appearance, purity, and degradation products at each time point and for each storage condition.
 - Analyze trends in the data to determine the rate of degradation.
 - Identify the major degradation products and propose potential degradation pathways.
 - Based on the data, establish a retest period or shelf life and define the optimal storage conditions.

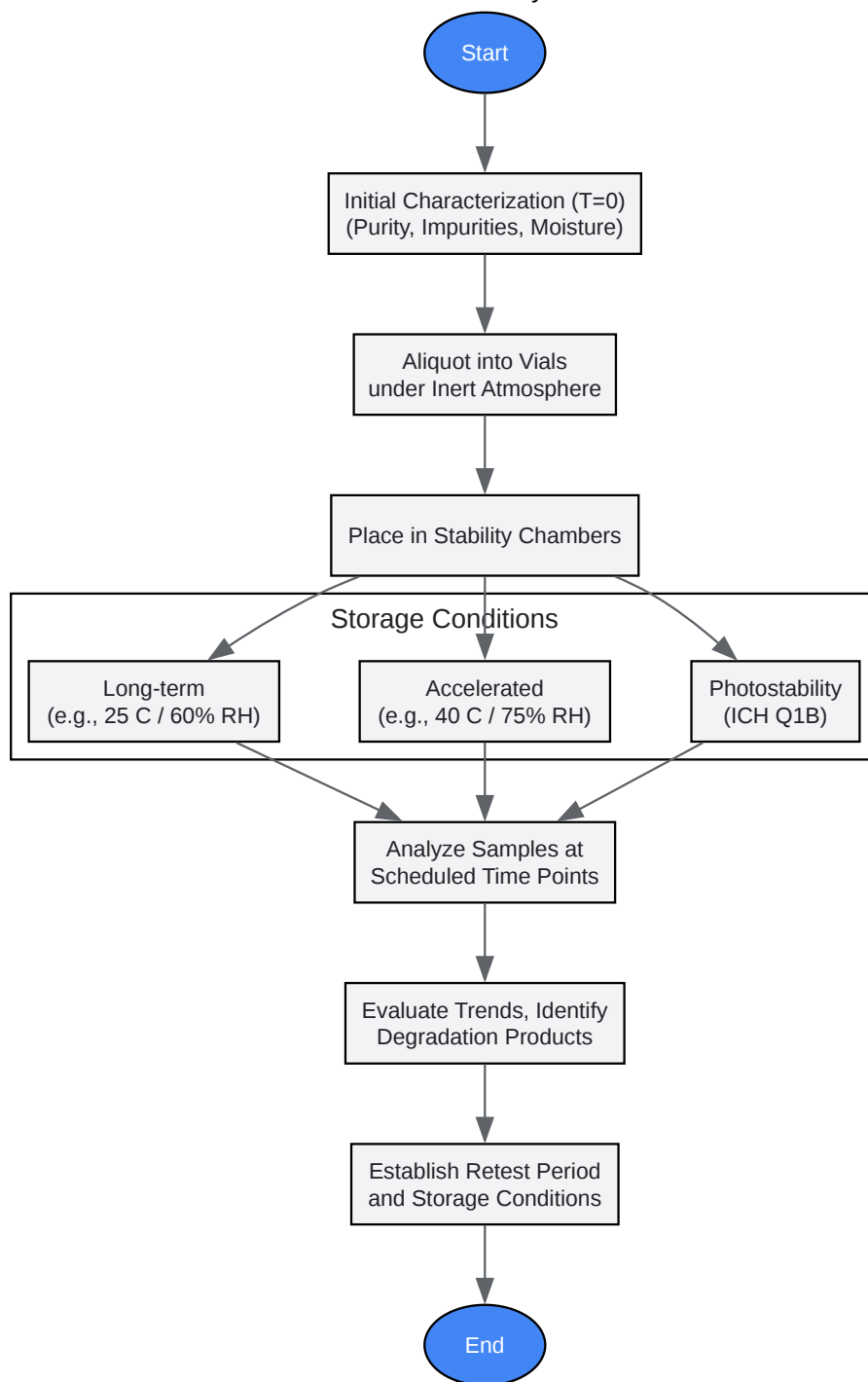
Visualizations



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Caption: Logical relationship between environmental factors, degradation pathways, and recommended storage conditions for maintaining the stability of **3,4-Dibromohex-3-ene**.

General Workflow for Stability Assessment



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References

- 1. 3,4-Dibromohex-3-ene | C₆H₁₀Br₂ | CID 59253484 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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